

# CAS number and molecular formula of "Erioglaucine disodium salt"

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## Compound of Interest

Compound Name: Food Blue 1

Cat. No.: B1200817

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## In-Depth Technical Guide: Erioglaucine Disodium Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Erioglaucine disodium salt, a widely used synthetic triphenylmethane dye. This document consolidates key chemical and physical data, explores its applications in research and industry, and details relevant experimental protocols.

## Core Chemical and Physical Data

Erioglaucine disodium salt, systematically known as Brilliant Blue FCF, is a water-soluble colorant with applications spanning the food, pharmaceutical, and cosmetic industries, as well as having specific uses in scientific research. Its chemical identity and core properties are summarized below.

Property	Value	References
CAS Number	3844-45-9	[1][2][3][4]
Molecular Formula	C <sub>37</sub> H <sub>34</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>3</sub>	[2][4]
Alternate Formula	C <sub>37</sub> H <sub>34</sub> N <sub>2</sub> O <sub>9</sub> S <sub>3</sub> ·2Na	[1][3]
Molecular Weight	792.85 g/mol	[1][2]
Alternate Names	Brilliant Blue FCF, Acid Blue 9, FD&C Blue No. 1	[1][3]
Color Index Number	42090	[1]
EINECS Number	223-339-8	[4]
Melting Point	283 °C (decomposes)	
Solubility in Water	1 mg/mL	

## Experimental Protocols

### Protein Staining with Erioglaucine Disodium Salt

Erioglaucine disodium salt can be utilized as a reactive stain for proteins in various analytical techniques. The following protocol outlines a general procedure for its use.

#### Materials:

- Erioglaucine disodium salt solution (concentration to be optimized based on application)
- Fixing solution (e.g., methanol:acetic acid:water mixture)
- Destaining solution (e.g., dilute acetic acid)
- Protein sample (e.g., on a polyacrylamide gel)

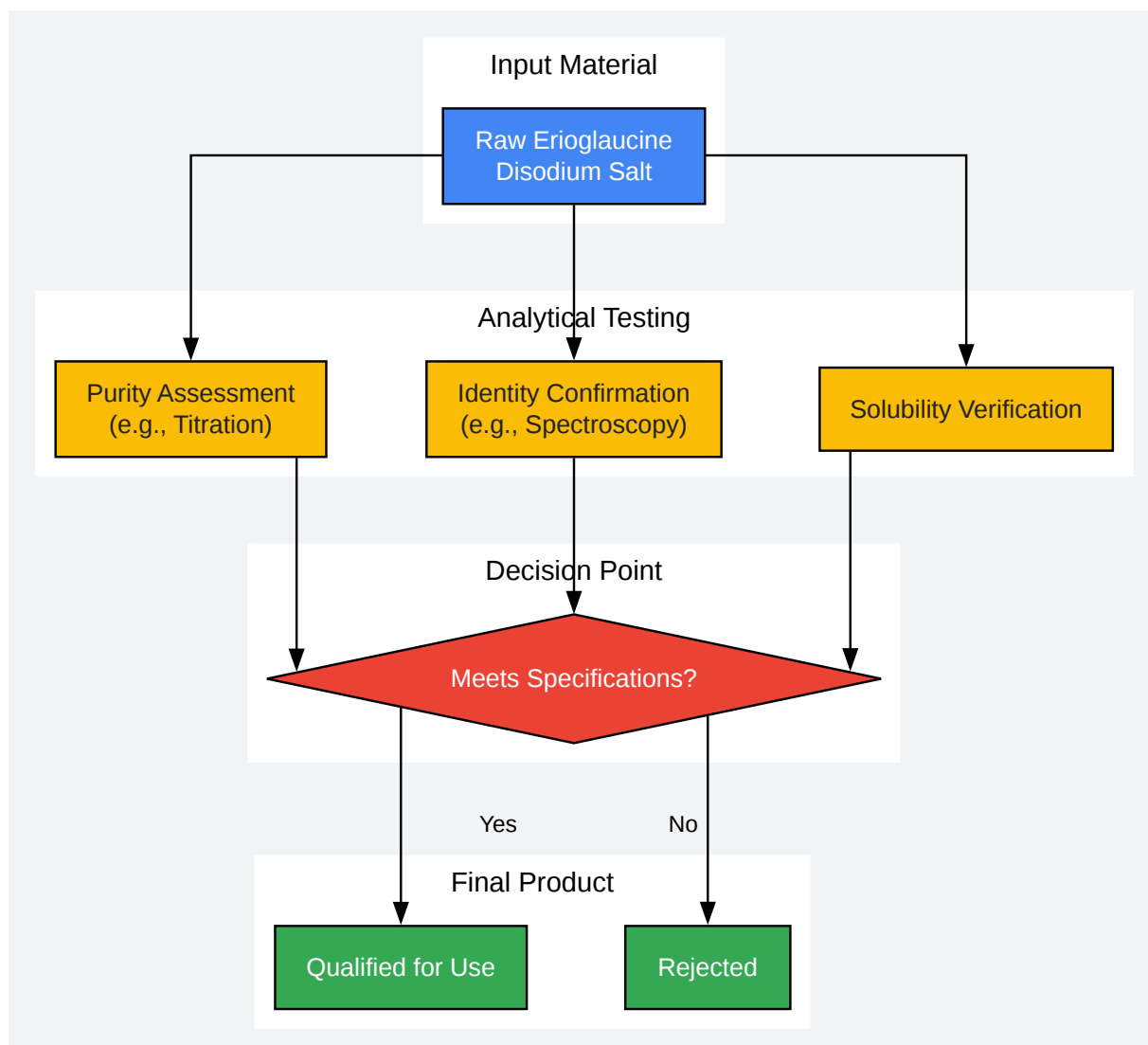
#### Procedure:

- Fixation: Following electrophoresis, immerse the gel in a fixing solution for a minimum of 30 minutes to precipitate the proteins within the gel matrix.

- **Staining:** Remove the fixing solution and immerse the gel in the Erioglaucine disodium salt staining solution. Agitate gently for 1-2 hours at room temperature.
- **Destaining:** Transfer the gel to a destaining solution to remove the background stain, allowing for the visualization of protein bands. This step may require several changes of the destaining solution.
- **Visualization and Documentation:** Once the desired contrast is achieved, the gel can be visualized and documented using an appropriate imaging system.

## Logical Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of Erioglaucine disodium salt for use in research applications.



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#### Quality Control Workflow for Erioglaucine Disodium Salt.

This guide serves as a foundational resource for professionals working with Erioglaucine disodium salt. For specific applications, further optimization of protocols and consultation of detailed safety data sheets are recommended.

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## References

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